# Comparative Analytical Guide: N-Fmoc-4-(4-morpholinyl)-DL-phenylalanine

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *N-Fmoc-4-(4-morpholinyl)-DL-phenylalanine* |
| *Cat. No.:* | *B8229319* |

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## Executive Summary: The Morpholino Advantage & Analytical Challenge

**N-Fmoc-4-(4-morpholinyl)-DL-phenylalanine** incorporates a morpholine ring at the para-position of the phenylalanine side chain. Unlike standard hydrophobic amino acids, the morpholine group introduces a basic, polar handle that significantly improves aqueous solubility and metabolic stability against proteolytic enzymes.

However, the "DL" designation indicates a racemic mixture (50:50 L- and D-isomers). For therapeutic applications requiring specific stereochemistry (usually the L-isomer), the analytical challenge is twofold:

- Chemical Purity: Quantifying synthesis byproducts (Fmoc-cleaved species, dipeptides).
- Stereochemical Purity: Resolving the enantiomers to verify the racemate or purify a specific isomer.

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This guide compares the performance of Standard Synthesis Grade materials against High-Fidelity Analytical Standards and details the protocols required to validate them.

## Comparative Analysis: Material Grades

In the absence of a global Certified Reference Material (CRM) for this specific niche molecule, researchers must choose between commercial grades. The choice dictates the downstream success of Solid-Phase Peptide Synthesis (SPPS).

## Table 1: Performance Comparison of Commercial Standards

| **Feature** | Standard Synthesis Grade | High-Fidelity Analytical Standard | Impact on Research |
|---|---|---|---|
| Purity (HPLC) | ≥ 95.0% | ≥ 98.5% | Lower purity leads to truncation sequences in SPPS. |
| Chiral Purity | Not Specified (Assumed 50:50) | Certified Racemate (49-51% each) | Critical for establishing retention time markers for chiral method development. |
| Free Amine | < 1.0% | < 0.1% | High free amine causes premature polymerization. |
| Water Content | < 2.0% (Karl Fischer) | < 0.5% | Excess water hydrolyzes active esters during coupling. |
| Solubility | Turbid in DMF at 0.5 M | Clear in DMF at 0.5 M | Insoluble particulates block synthesizer frits. |

Expert Insight: For routine library synthesis, Synthesis Grade is acceptable. However, for Method Validation (establishing retention times for L- and D-isomers) or GMP starting material

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qualification, you must use a High-Fidelity Standard to prevent ghost peaks from misidentified impurities.

## Analytical Workflows & Decision Logic

The following diagram illustrates the quality control decision tree required when receiving a new batch of **N-Fmoc-4-(4-morpholinyl)-DL-phenylalanine**.

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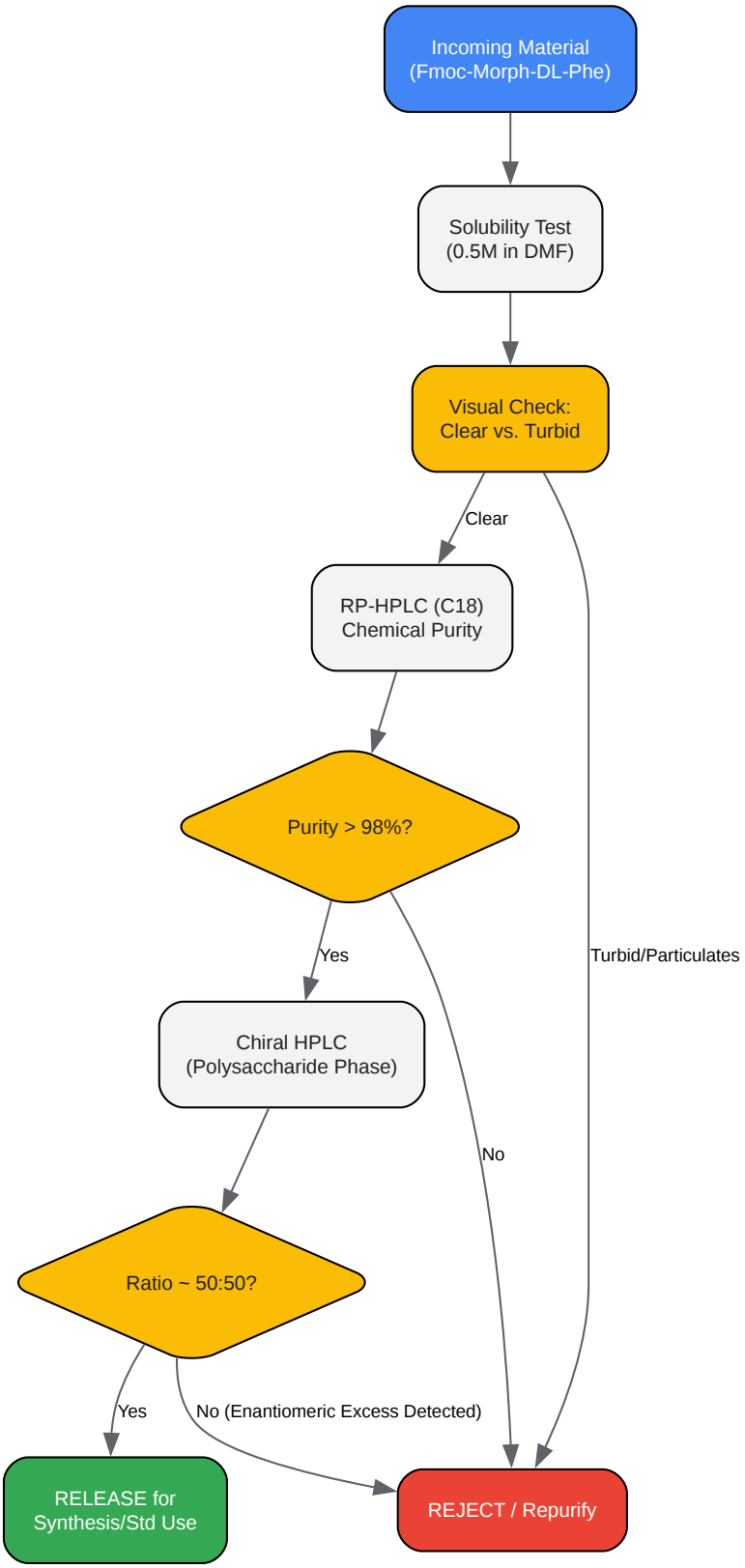


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Figure 1: QC Decision Tree ensuring material suitability before introduction into the peptide synthesis workflow.

# Experimental Methodologies

These protocols are designed to be self-validating. If the system suitability criteria (resolution, tailing factor) are not met, the data should be discarded.

## Protocol 1: Chemical Purity Assessment (RP-HPLC)

Objective: Separate the main Fmoc-amino acid from synthesis byproducts (e.g., morpholine-ring positional isomers, Fmoc-cleaved free amine).

- Column: C18 Core-Shell (e.g., Kinetex or Cortecs), 2.1 x 100 mm, 2.6 µm.
- Mobile Phase A: 0.1% Trifluoroacetic acid (TFA) in Water.[1]
- Mobile Phase B: 0.1% TFA in Acetonitrile.[1]
- Gradient: 5% B to 95% B over 15 minutes.
- Flow Rate: 0.5 mL/min.
- Detection: UV at 265 nm (Fmoc absorption max) and 214 nm (peptide bond/amide).
- System Suitability:
  - Tailing Factor (

    ) < 1.2.[2]
  - Theoretical Plates (

    ) > 10,000.[3]

Why this works: The morpholine group is basic. Using TFA ensures it is protonated (

), preventing peak tailing due to interaction with residual silanols on the column stationary phase.

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# Protocol 2: Chiral Separation (Enantiomeric Resolution)

Objective: Resolve the L- and D-enantiomers from the DL-racemate standard.

- Column: Immobilized Amylose-based Phase (e.g., Chiralpak IA or IG), 4.6 x 250 mm, 5 µm.
- Mobile Phase: Hexane : Ethanol : Diethylamine (80 : 20 : 0.1).
- Mode: Normal Phase / Polar Organic.
- Flow Rate: 1.0 mL/min.[1]
- Temperature: 25°C.
- Detection: UV at 265 nm.[1]

Expert Note: The addition of Diethylamine (DEA) is non-negotiable. The morpholine ring is basic; without a basic modifier in the mobile phase, the analyte will bind irreversibly to the acidic sites of the stationary phase, resulting in broad, undetectable peaks.

## Chiral Separation Mechanism

The following diagram details how the chiral stationary phase (CSP) discriminates between the isomers.

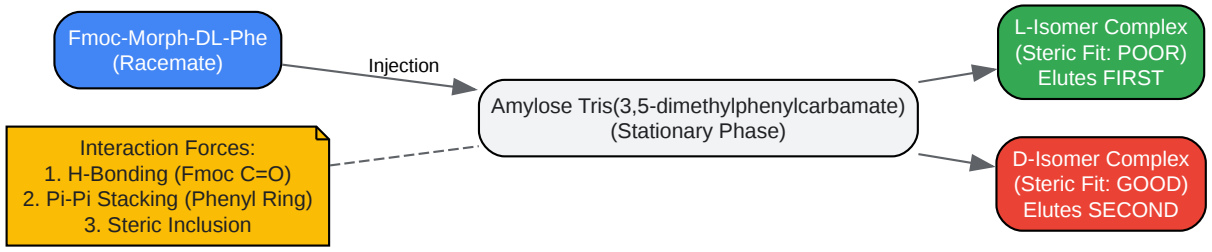


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Figure 2: Mechanistic basis for chiral resolution. The elution order (L before D or vice versa) must be confirmed experimentally by injecting a pure L-standard.

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## Supporting Data: Solubility & Stability

The morpholine group alters the physicochemical profile significantly compared to native Phenylalanine.

| Solvent | Concentration | Appearance | Stability (24h @ RT) |
|---|---|---|---|
| DMF | 0.5 M | Clear, Colorless | Stable |
| NMP | 0.5 M | Clear, Colorless | Stable |
| DCM | 0.1 M | Clear | Stable |
| Water | < 0.1 mM | Insoluble | N/A |
| 20% Piperidine/DMF | 0.1 M | Clear | Unstable (Fmoc removal t1/2 < 5 min) |

Critical Warning: Do not dissolve this standard in piperidine mixtures for analysis. The Fmoc group is base-labile. For NMR analysis, use DMSO-d6 or CDCl3, not basic solvents.

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